

physical and chemical properties of 4-(Methylsulfonamido)benzoic acid

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Compound of Interest

Compound Name: 4-(Methylsulfonamido)benzoic acid

Cat. No.: B1295666

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An In-depth Technical Guide to 4-(Methylsulfonamido)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Methylsulfonamido)benzoic acid, a sulfonamide derivative of benzoic acid, is a compound of interest in medicinal chemistry and drug development. Its structural features, combining a carboxylic acid group with a sulfonamide moiety, suggest its potential as a bioactive molecule. This technical guide provides a comprehensive overview of the physical and chemical properties of **4-(Methylsulfonamido)benzoic acid**, along with detailed experimental protocols for its synthesis and purification, and an exploration of its likely biological activities based on its chemical class.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **4-(Methylsulfonamido)benzoic acid** is essential for its application in research and development. The following tables summarize its key identifiers and physical characteristics.

Table 1: Chemical Identifiers of **4-(Methylsulfonamido)benzoic acid**

Identifier	Value
IUPAC Name	4-(methanesulfonamido)benzoic acid[1]
CAS Number	7151-76-0[1]
Molecular Formula	C ₈ H ₉ NO ₄ S[1]
Molecular Weight	215.23 g/mol [1]
Canonical SMILES	CS(=O)(=O)NC1=CC=C(C=C1)C(=O)O[1]
InChI Key	SROHFTOYGFCJAF-UHFFFAOYSA-N[1]
Synonyms	4-[(Methylsulfonyl)amino]benzoic acid, p-(Methylsulfonamido)benzoic acid, N-Mesyl-4-aminobenzoic acid[1]

Table 2: Physical Properties of **4-(Methylsulfonamido)benzoic acid**

Property	Value	Source
Melting Point	Data not available	
pKa	Data not available	
Solubility in Water	Data not available	
Solubility in Ethanol	Data not available	
Solubility in DMSO	Data not available	
Solubility in Methanol	Data not available	

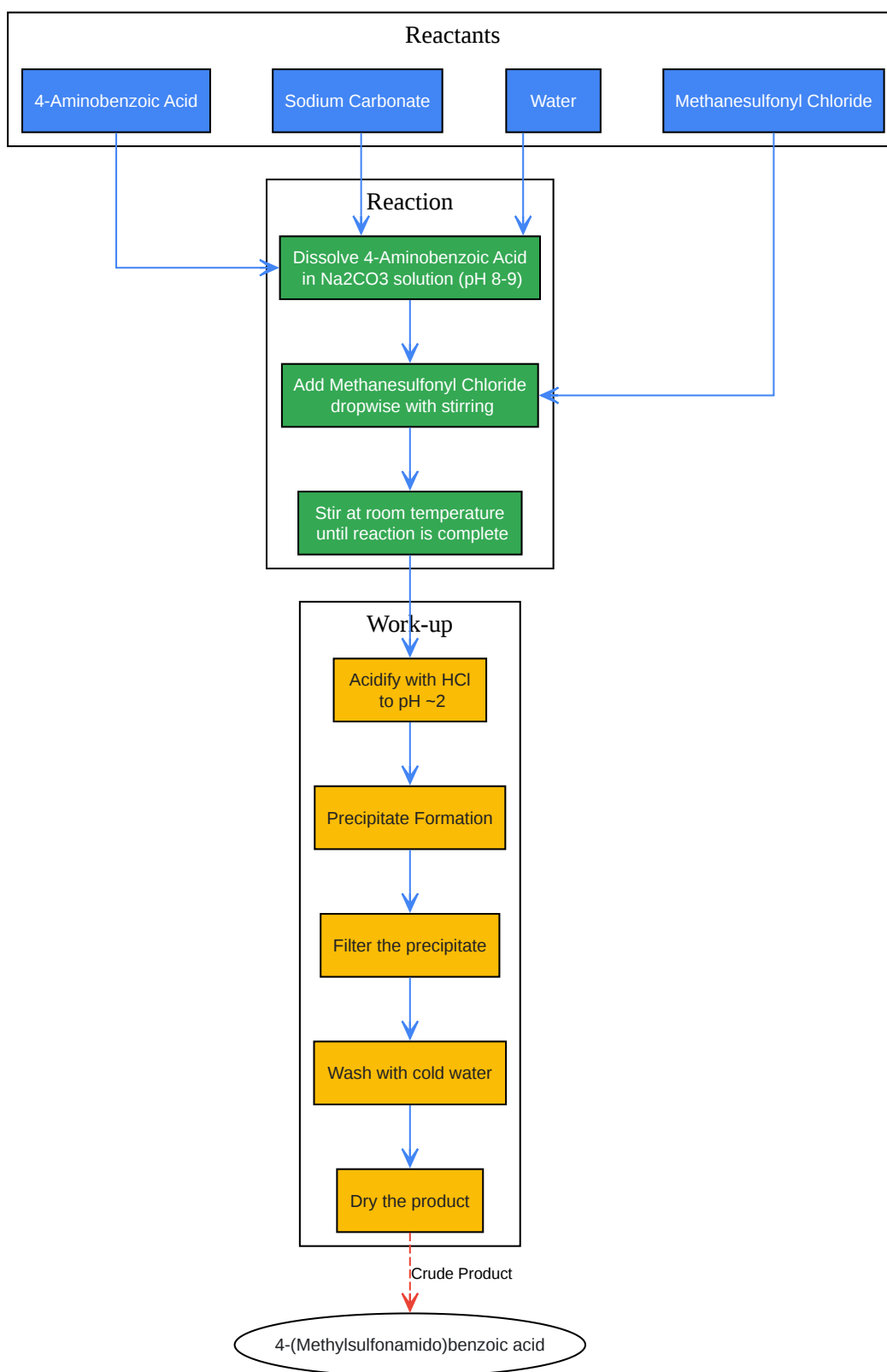
Note: While specific experimental data for the melting point, pKa, and solubility of **4-(Methylsulfonamido)benzoic acid** are not readily available in the searched literature, related compounds such as 4-(Methylsulfonyl)benzoic acid have a reported melting point of 268-271 °C. The solubility of benzoic acid derivatives is known to be pH-dependent and generally increases in organic solvents like ethanol and DMSO.

Experimental Protocols

Synthesis of 4-(Methylsulfonamido)benzoic acid

The synthesis of **4-(Methylsulfonamido)benzoic acid** can be achieved by the reaction of 4-aminobenzoic acid with methanesulfonyl chloride in a basic aqueous medium. The following protocol is adapted from a similar synthesis of a related sulfonamide.^[2]

Workflow for the Synthesis of **4-(Methylsulfonamido)benzoic acid**



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Caption: Synthetic workflow for **4-(Methylsulfonamido)benzoic acid**.

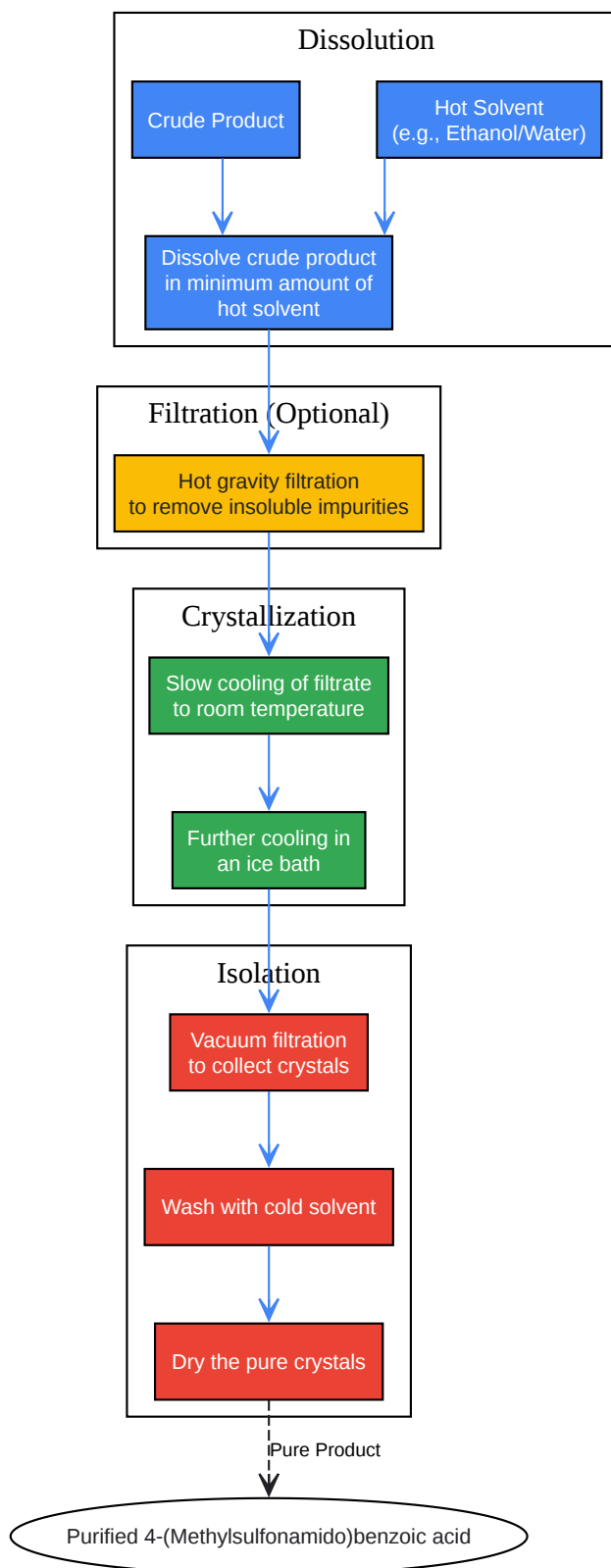
Detailed Methodology:

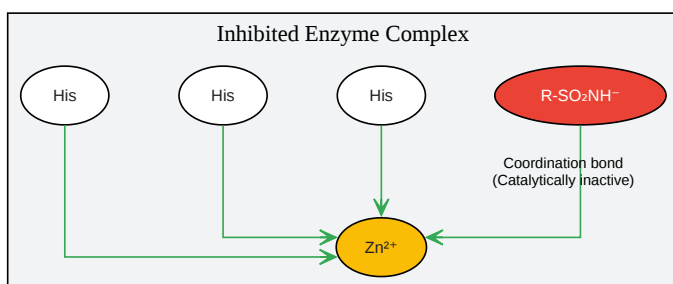
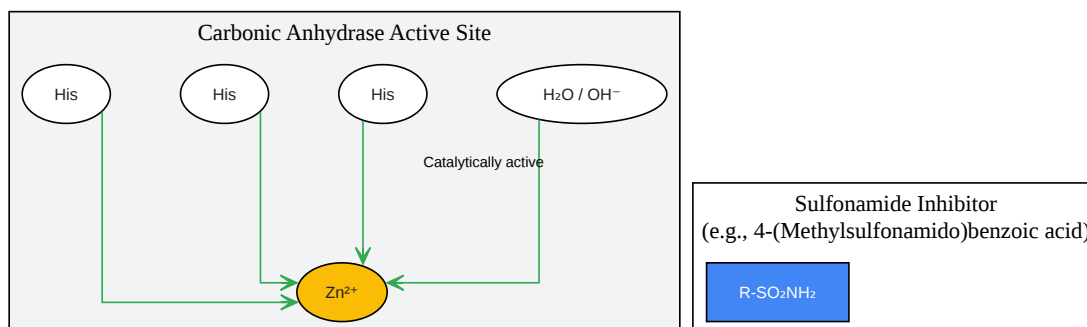
- **Preparation of the Reaction Mixture:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-aminobenzoic acid (1 equivalent) in an aqueous solution of sodium carbonate (sufficient to achieve a pH of 8-9).
- **Addition of Sulfonylating Agent:** While stirring the solution at room temperature, slowly add methanesulfonyl chloride (1.1 equivalents) dropwise.
- **Reaction:** Continue stirring the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC). The reaction is typically complete when the starting material (4-aminobenzoic acid) is no longer visible on the TLC plate.
- **Precipitation:** Once the reaction is complete, transfer the reaction mixture to a beaker and acidify it by slowly adding a solution of hydrochloric acid (e.g., 1 M HCl) until the pH reaches approximately 2. A white precipitate of **4-(Methylsulfonylamido)benzoic acid** should form.
- **Isolation and Washing:** Collect the precipitate by vacuum filtration. Wash the solid with cold deionized water to remove any inorganic salts.
- **Drying:** Dry the collected solid in a vacuum oven to obtain the crude product.

Purification by Recrystallization

Recrystallization is a standard method for purifying solid organic compounds. The choice of solvent is crucial and should be one in which the compound is soluble at high temperatures but sparingly soluble at low temperatures. For sulfonamide derivatives, alcohols such as ethanol or methanol, or a mixture of an alcohol and water, are often suitable.^{[3][4]}

Workflow for Recrystallization





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